Technical Guide: Biosynthesis of Methyl 3-hydroxytridecanoate

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Compound of Interest

Compound Name:	*Methyl 3-hydroxytridecanoate*
Cat. No.:	*B3026344*

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Executive Summary

Methyl 3-hydroxytridecanoate is a hydroxylated fatty acid methyl ester, a molecule of significant interest as a monomer for the creation of medium-chain-length polyhydroxyalkanoates (mcl-PHAs). These biopolymers are biodegradable and biocompatible, presenting a sustainable alternative to petroleum-based plastics.[1][2] This document provides a comprehensive overview of the core biosynthetic pathways involved in the production of 3-hydroxytridecanoate, primarily in microbial systems. It details the key enzymatic steps, presents quantitative data from related studies, outlines relevant experimental protocols, and visualizes the metabolic and experimental workflows. The natural production of its precursor, 3-hydroxytridecanoyl-CoA, occurs predominantly through fatty acid metabolic pathways in various microorganisms, including species of Pseudomonas, Rhodococcus, and engineered Escherichia coli.[3][4][5]

Core Biosynthetic Pathways

The microbial synthesis of 3-hydroxytridecanoate is intrinsically linked to fatty acid metabolism. There are two primary routes that supply the necessary precursor, (R)-3-hydroxytridecanoyl-CoA, to the key polymerizing enzyme, PHA synthase. The final conversion to a methyl ester

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can be achieved through downstream processing or by expressing a suitable ester synthase enzyme in the host organism.

Pathway I: Fatty Acid β-Oxidation

The most common route for producing mcl-PHA monomers involves the β-oxidation cycle of fatty acids.[5] When bacteria are grown on long-chain fatty acids like tridecanoic acid, the fatty acid is broken down in a cyclic process. An intermediate of this cycle, a 3-hydroxyacyl-CoA, can be diverted from the degradation pathway and channeled into PHA synthesis.

Key Enzymatic Steps:

- Activation: Tridecanoic acid is activated to Tridecanoyl-CoA by an Acyl-CoA synthetase.
- Oxidation: Tridecanoyl-CoA is oxidized to trans-2-enoyl-CoA by Acyl-CoA dehydrogenase.
- Hydration: An enoyl-CoA hydratase hydrates the double bond to form (S)-3-hydroxytridecanoyl-CoA.
- Epimerization: An epimerase converts the (S)-enantiomer to the (R)-enantiomer, (R)-3-hydroxytridecanoyl-CoA, which is the substrate for PHA synthase.
- Polymerization/Esterification: (R)-3-hydroxytridecanoyl-CoA is either polymerized into PHA by PHA synthase (PhaC) or can be converted to **Methyl 3-hydroxytridecanoate** by a wax ester synthase.

Pathway II: De Novo Fatty Acid Synthesis

Alternatively, 3-hydroxyacyl intermediates can be captured from the de novo fatty acid synthesis pathway. In this pathway, acetyl-CoA is elongated to build the fatty acid chain.

Key Enzymatic Steps:

- Intermediate Formation: During the elongation cycles of fatty acid synthesis, a (R)-3-hydroxyacyl-acyl carrier protein (ACP) intermediate is formed.
- Conversion: The enzyme 3-hydroxyacyl-ACP-CoA transferase (PhaG) converts the (R)-3-hydroxyacyl-ACP directly to (R)-3-hydroxyacyl-CoA.[5]

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- Polymerization/Esterification: The resulting (R)-3-hydroxytridecanoyl-CoA can then be utilized by a PHA synthase or an ester synthase as described in Pathway I.

The diagram below provides a high-level overview of these converging metabolic pathways.

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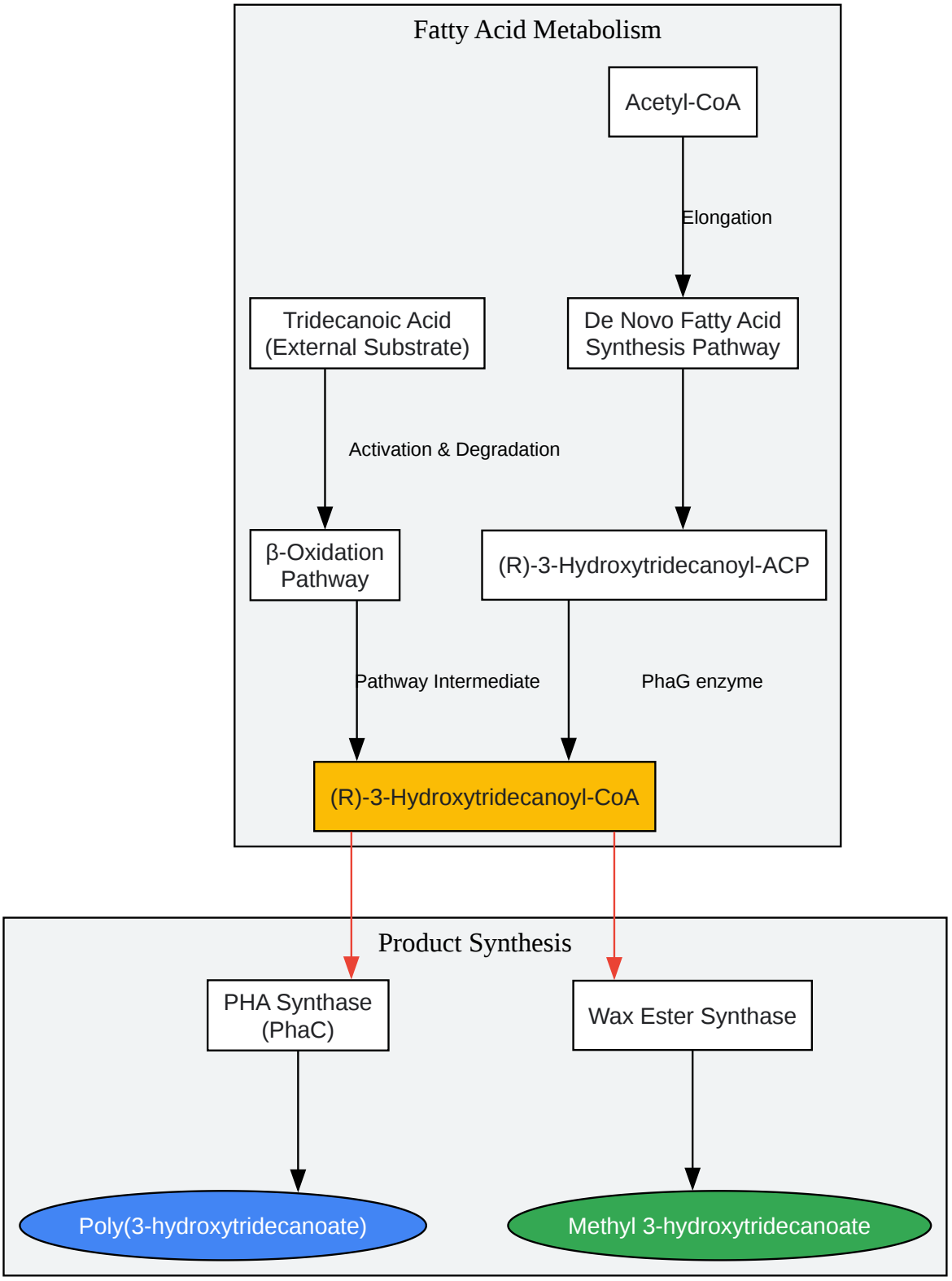

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Caption: Overview of biosynthetic routes to **Methyl 3-hydroxytridecanoate**.

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Quantitative Data

Direct quantitative data for the microbial production of pure **Methyl 3-hydroxytridecanoate** is limited in publicly accessible literature. However, data for the production of mcl-PHAs containing 3-hydroxydodecanoate (3HDD, C12) and 3-hydroxydecanoate (3HD, C10) monomers, which are structurally similar, provide a valuable benchmark.

Organism	Strain	Carbon Source	Product	Titer / Yield	Reference
Pseudomonas putida	KTQQ20 (β-oxidation mutant)	Dodecanoic Acid	P(3HD-co-84mol% 3HDD)	Not specified, but accumulated	[5]
Pseudomonas putida	KTQQ20 (β-oxidation mutant)	Decanoic Acid	Poly-3-hydroxydecanoate (PHD)	Homopolymer produced	[5]
Rhodococcus pyridinivorans	NK19	Glucose	Poly-3-hydroxybutyrate (PHB)	60% of cell dry weight	[3]
Limnobacter sp.	105 MED (Engineered E. coli)	Dodecanoic Acid (4 g/L)	12-hydroxydodecanoic acid	3.28 g/L	[6]
Saccharomyces cerevisiae	Engineered	Not specified	Fatty Acid Ethyl Esters (FAEEs)	8.2 mg/L	[7]

Experimental Protocols

The following protocols provide generalized methodologies for the production and analysis of 3-hydroxyalkanoates in microbial systems.

Protocol 1: Microbial Production and Extraction of mcl-PHAs

This protocol is adapted from methodologies used for Pseudomonas putida.[5]

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1. Strain and Culture Conditions:

- Microorganism:Pseudomonas putida KT2442 or a modified strain (e.g., a β-oxidation mutant to control monomer composition).
- Inoculum: Prepare a seed culture by inoculating a single colony into 5 mL of Luria-Bertani (LB) broth and incubating overnight at 30°C with shaking.
- Production Medium: Use a nitrogen-limited mineral salt medium (MSM) containing (per liter): 6.7 g $Na_2HPO_4 \cdot 7H_2O$, 1.5 g KH_2PO_4, 0.5 g $(NH_4)_2SO_4$, and 0.2 g $MgSO_4 \cdot 7H_2O$. Add 1 mL of a trace element solution.
- Carbon Source: Add the fatty acid carbon source (e.g., 10 mM dodecanoic or tridecanoic acid) to the production medium.
- Fermentation: Inoculate 100 mL of production medium in a 500 mL flask with 1% (v/v) of the seed culture. Incubate at 30°C with shaking at 200 rpm for 48-72 hours.

2. PHA Extraction and Analysis:

- Cell Harvesting: Centrifuge the culture at 8,000 x g for 15 minutes. Wash the cell pellet with ethanol and then water. Lyophilize the pellet to determine the cell dry weight.
- Extraction: Resuspend the dried cells in chloroform (approx. 20 mL per 1 g of dried cells). Stir the suspension at 60°C for 24 hours.
- Purification: Filter the mixture to remove cell debris. Precipitate the PHA from the chloroform solution by adding 10 volumes of cold methanol.
- Analysis: Recover the precipitated PHA by centrifugation, dry it, and analyze its composition. To determine the monomer composition (including 3-hydroxytridecanoate), the polymer is subjected to methanolysis (using acidic methanol) to convert the monomers into their methyl ester forms (e.g., **Methyl 3-hydroxytridecanoate**), which are then quantified using Gas Chromatography-Mass Spectrometry (GC-MS).

Protocol 2: General Workflow for Heterologous Expression and Biotransformation

This protocol describes a general workflow for using a genetically engineered microbe, such as E. coli, for the biotransformation of a fatty acid into a hydroxylated product.[6]

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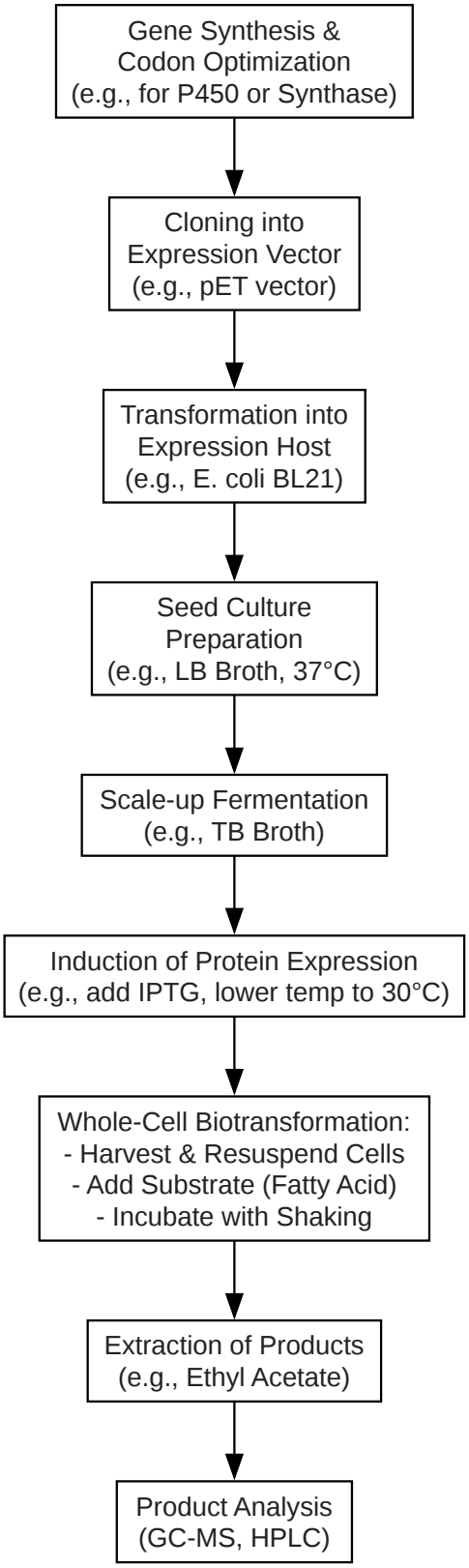

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Caption: Experimental workflow for whole-cell biotransformation.

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Conclusion

The biosynthesis of **Methyl 3-hydroxytridecanoate** is primarily achieved by leveraging the natural fatty acid metabolic pathways of microorganisms. The key intermediate, (R)-3-hydroxytridecanoyl-CoA, is supplied via either the β-oxidation or de novo synthesis pathways. Advances in metabolic engineering, such as the targeted knockout of competing pathways (e.g., β-oxidation enzymes) and the heterologous expression of efficient PHA synthases or wax ester synthases, offer powerful strategies to increase the yield and control the composition of the final product.[5][7] These approaches are critical for developing commercially viable processes for the production of mcl-PHAs and other valuable fatty acid-derived chemicals for the bioplastic and pharmaceutical industries.

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